

Navigating the Safe Handling of m-PEG750-Br: A Technical Guide

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Compound of Interest

Compound Name: *m*-PEG750-Br

Cat. No.: B15541402

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for methoxy-polyethylene glycol-bromide with an average molecular weight of 750 (**m-PEG750-Br**). The information presented herein is crucial for ensuring laboratory safety and maintaining the integrity of research involving this compound. **m-PEG750-Br** is a monofunctional PEG derivative utilized in a variety of applications, including bioconjugation, drug delivery, and surface functionalization.[1] While generally considered to have low toxicity, adherence to proper handling procedures is essential.

Physicochemical and Hazard Information

The following tables summarize the key physical, chemical, and hazard properties of **m-PEG750-Br** and related PEG compounds. This data is essential for risk assessment in a laboratory setting.

Table 1: Physical and Chemical Properties

Property	Value
Appearance	White solid
Odor	Odorless[2][3]
pH	4-7 (5% aqueous solution)[3]
Melting Point/Range	55 - 60 °C / 131 - 140 °F (for PEG 8000)[2]
Boiling Point/Range	No information available[2][3]
Flash Point	270 °C / 518 °F (for PEG 8000)[2]
Solubility	Soluble in water[4]
Stability	Stable under normal conditions[2][3]

Table 2: Hazard Identification and Classification

Hazard	Classification
GHS Classification	Not classified as a hazardous substance or mixture
Potential Health Effects	May cause respiratory tract irritation upon inhalation.[5] May cause skin and eye irritation upon prolonged contact.[6]
Incompatible Materials	Strong oxidizing agents[2][3]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂) upon thermal decomposition[2][3]

Experimental Protocols: Toxicity Assessment of Polyethylene Glycols

While specific toxicity studies for **m-PEG750-Br** are not readily available, the following outlines a general experimental protocol for assessing the toxicity of high-molecular-weight PEGs in animal models, based on published research.[7][8][9]

Objective: To evaluate the systemic toxicity of high-molecular-weight PEGs following repeated administration in a rodent model.

Materials:

- Test substance (e.g., 20, 40, or 60 kDa PEG)
- Vehicle (e.g., saline)
- Sprague Dawley rats (equal numbers of males and females)
- Standard laboratory equipment for injections, blood collection, and tissue processing.

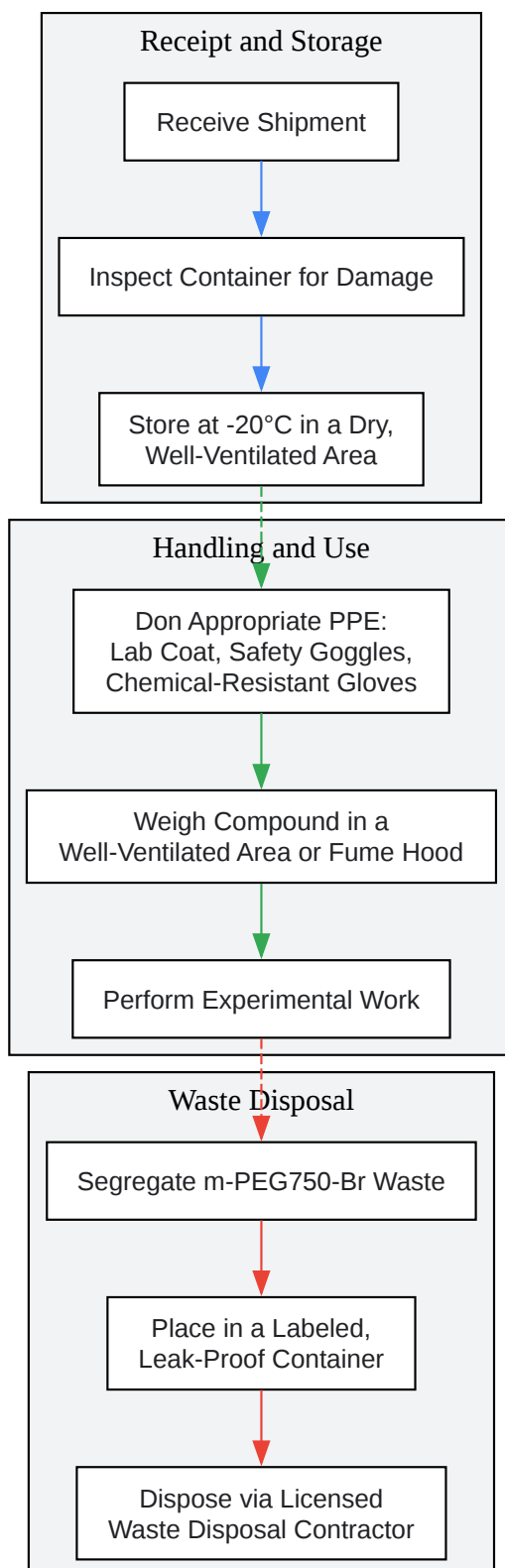
Methodology:

- Animal Acclimation: Acclimate animals to laboratory conditions for at least one week prior to the study.
- Dosing:
 - Divide animals into treatment and control groups (e.g., 12 rats per sex per group).
 - Administer the test substance via a clinically relevant route (e.g., subcutaneous or intravenous injection) at a specified dose (e.g., 100 mg/kg body weight).[7][8][9]
 - Administer doses on a recurring schedule (e.g., once a week for 24 weeks).[7][8][9]
 - The control group receives the vehicle only.
- Clinical Observations: Monitor animals for any signs of toxicity, including changes in body weight, food consumption, and overall health, throughout the study period.
- Blood and Urine Analysis:
 - Collect blood samples at specified intervals to analyze for hematology, clinical chemistry parameters (e.g., triglycerides), and the presence of anti-PEG antibodies (IgM and IgG).[7][8][9]

- Collect urine and feces to determine the excretion profile of the PEG.[7][8][9]
- Necropsy and Histopathology:
 - At the end of the study, perform a full necropsy on all animals.
 - Collect major organs and tissues (e.g., spleen, lymph nodes, lungs, ovaries/testes, choroid plexus).
 - Process tissues for histopathological examination to assess for any treatment-related changes, such as vacuolation or inflammation.[7][8][9]

Safe Handling and Storage Workflow

Proper handling and storage are critical to ensure the safety of laboratory personnel and the integrity of the compound. The following diagram illustrates a recommended workflow for the safe handling of **m-PEG750-Br**.



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Caption: Workflow for the safe handling of **m-PEG750-Br**.

Personal Protective Equipment (PPE) and First Aid

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. [2][10] If dust is generated, a particle filter respirator may be necessary.[2]

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2][6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists.[2][6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention if symptoms occur.[2][6]

Spill and Disposal Procedures

Spill Cleanup: In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[2] For solid spills, sweep up and shovel into suitable containers for disposal, avoiding dust formation.[2] For liquid spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[3]

Waste Disposal: Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself. Contact a licensed professional waste disposal service to dispose of this material.[11][12]

Disclaimer: The information provided in this guide is intended for informational purposes only and is based on currently available data for **m-PEG750-Br** and related compounds. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety measures for their specific laboratory conditions. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific product being used.

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